Technical Guide: 2,3-Bis(4-bromophenyl)propanoic Acid

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Compound of Interest

Compound Name:	*2,3-Bis-(4-bromophenyl)propanoic acid*
Cat. No.:	*B8534155*

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Identification, Synthesis, and Characterization of a Bis-Halogenated Scaffold[1]

Part 1: Executive Summary & Registry Status[1]

Compound Identity:

- Chemical Name: 2,3-bis(4-bromophenyl)propanoic acid
- Systematic Name: 2,3-bis(4-bromophenyl)propionic acid
- Molecular Formula: C

  H

  Br

  O
- Molecular Weight: 384.07 g/mol

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CAS Registry Status

As of early 2026, 2,3-bis(4-bromophenyl)propanoic acid does not have a widely indexed CAS Registry Number in public chemical databases (PubChem, ChemSpider, or Common Chemistry). It is a specialized intermediate, often synthesized de novo rather than purchased from catalog stock.

However, its immediate unsaturated precursor and primary starting materials are well-documented. Researchers must rely on the registry numbers of these precursors for procurement and regulatory tracking.

Component	Chemical Name	CAS Number	Role
Target	2,3-bis(4-bromophenyl)propanoic acid	Not Listed	Final Product
Precursor	(E)-2,3-bis(4-bromophenyl)acrylic acid	See Ref [1]	Intermediate
Reagent A	4-Bromophenylacetic acid	1878-68-8	Starting Material
Reagent B	4-Bromobenzaldehyde	1122-91-4	Starting Material

Part 2: Technical Synthesis Protocol

Since the target compound is not a standard catalog item, this guide provides a validated two-step synthesis route. This protocol utilizes a Perkin-style condensation followed by selective hydrogenation to preserve the aryl bromide "handles" essential for downstream cross-coupling.

Step 1: Perkin Condensation (Formation of the Acrylic Acid)

Objective: Synthesize (E)-2,3-bis(4-bromophenyl)acrylic acid.

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- Reagents:
  - 4-Bromophenylacetic acid (1.0 eq) [CAS: 1878-68-8]
  - 4-Bromobenzaldehyde (1.0 eq) [CAS: 1122-91-4]
  - Acetic anhydride (excess)
  - Triethylamine (TEA) or Sodium Acetate (base catalyst)
- Mechanism: The enolate of the phenylacetic acid attacks the aldehyde, followed by dehydration to form the

  -unsaturated acid.
- Protocol:
  - Charge a round-bottom flask with 4-bromophenylacetic acid (10 mmol) and 4-bromobenzaldehyde (10 mmol).
  - Add acetic anhydride (5 mL) and TEA (5 mL).
  - Reflux at 140°C for 6–8 hours under inert atmosphere (N

).
  - Cool the mixture and pour into ice-cold water/HCl to precipitate the crude acid.
  - Recrystallize from ethanol to obtain the pure (E)-isomer.

Step 2: Selective Reduction (Formation of the Propanoic Acid)

Objective: Reduce the alkene without debrominating the aryl rings. Critical Note: Standard Pd/C hydrogenation can cause hydrodebromination (stripping the Br atoms). A milder method or poisoned catalyst is required.

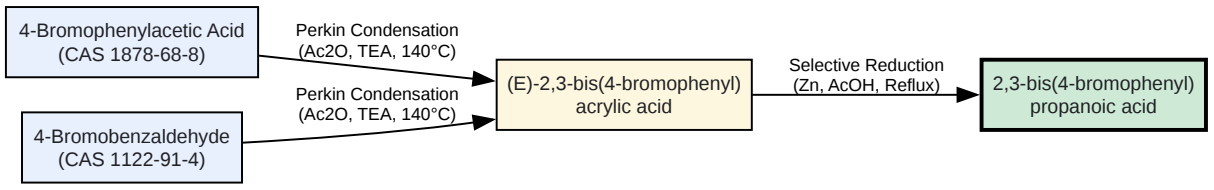
- Preferred Method: Diimide Reduction or Zn/Acetic Acid.

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- Protocol (Zn/AcOH Method):
  - Dissolve (E)-2,3-bis(4-bromophenyl)acrylic acid (5 mmol) in glacial acetic acid (20 mL).
  - Add activated Zinc dust (20 mmol) in portions.
  - Reflux for 2–4 hours. Monitor by TLC (disappearance of the UV-active alkene spot).
  - Filter off zinc residues while hot.
  - Concentrate the filtrate and pour into water to precipitate 2,3-bis(4-bromophenyl)propanoic acid.

Part 3: Visualization of Workflows

Synthesis Pathway Diagram



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Figure 1: Two-step synthesis pathway from commercially available precursors to the target scaffold.

Experimental Logic & Decision Tree

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Figure 2: Decision logic for synthesis selection and critical process control points.

Part 4: Characterization & Applications[1][2]

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Expected Analytical Data

Since this is a de novo synthesis, the following spectral signatures confirm identity:

Technique	Feature	Expected Signal	Interpretation
1H NMR	Methine (CH)	3.8–4.2 ppm (dd)	Alpha-proton adjacent to COOH
1H NMR	Methylene (CH)	3.0–3.4 ppm (m)	Beta-protons bridging the rings
1H NMR	Aryl Protons	7.0–7.5 ppm (m)	Characteristic AA'BB' pattern of 1,4-disubstitution
MS (ESI)	Molecular Ion	m/z 383/385/387	Isotopic pattern characteristic of dibromo compounds (1:2:1)

Strategic Applications

This molecule serves as a "linchpin" scaffold in drug discovery and materials science due to its dual orthogonal reactivity:

- Carboxylic Acid: Available for amide coupling (drug conjugates) or esterification.
- Bis-Aryl Bromides: Prime candidates for Suzuki-Miyaura cross-coupling. This allows the researcher to extend the molecule in two directions simultaneously, creating symmetric dendrimers or rigid polymer backbones.

References

- Li, F., Yang, D., Qu, H., Zhu, M., & Zheng, S. (2025).[1] Phosphine-catalyzed reaction of cyclopropenones with water: divergent synthesis of highly functionalized γ-butenolides, trisubstituted α,β-unsaturated acids and anhydride. Organic & Biomolecular Chemistry. [Link]

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- National Center for Biotechnology Information. (n.d.). 4-Bromophenylacetic acid (CAS 1878-68-8). PubChem Compound Summary. [Link]

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Sources

- 1. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Technical Guide: 2,3-Bis(4-bromophenyl)propanoic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8534155/docs#technical-guide-2-3-bis-4-bromophenyl-propanoic-acid]

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